

# Personal protective equipment for handling C14 Ceramide

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## Compound of Interest

Compound Name: C14 Ceramide

Cat. No.: B2986048

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## Essential Safety and Handling Guide for C14 Ceramide

For researchers, scientists, and drug development professionals, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **C14 Ceramide** (N-myristoyl-D-erythro-sphingosine). Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data for **C14 Ceramide**, providing a quick reference for its physical properties and safety information.

Table 1: Physicochemical Properties of **C14 Ceramide**

Property	Value
Chemical Name	N-[(1S,2R,3E)-2-hydroxy-1-(hydroxymethyl)-3-heptadecen-1-yl]-tetradecanamide
Synonyms	Cer(d18:1/14:0), N-myristoyl-D-erythro-sphingosine
CAS Number	34227-72-0[1][2][3][4][5]
Molecular Formula	C <sub>32</sub> H <sub>63</sub> NO <sub>3</sub> [1][2][3][4][5]
Molecular Weight	509.9 g/mol [1][4][5]
Physical State	Crystalline solid[1]
Purity	≥95%[1]
Storage	-20°C[1][2][4]
Solubility	DMF: 0.15 mg/mL[1]

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Category	Description	Recommended PPE
Skin Irritation	May cause skin irritation.	Chemical-resistant gloves (e.g., nitrile, neoprene)[6], lab coat.
Eye Irritation	May cause serious eye irritation.	Chemical safety glasses with side shields or goggles.[6]
Respiratory Tract Irritation	May cause respiratory tract irritation if inhaled as dust.	NIOSH-approved respirator with a particulate filter for powdered form.[6]
Toxicological Properties	Not fully investigated. Handle as potentially hazardous.[6]	Use all recommended PPE.

# Operational Plan: Step-by-Step Handling Procedures

## Preparation and Engineering Controls

- **Work Area:** Ensure the work area is clean, uncluttered, and well-ventilated.<sup>[6]</sup> A chemical fume hood is recommended, especially when handling the powdered form.
- **Safety Equipment:** Confirm that an eyewash station and safety shower are readily accessible.
- **Documentation:** Review the Safety Data Sheet (SDS) before starting any work.

## Donning Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against potential exposure. The following PPE is mandatory when handling **C14 Ceramide**:

- **Eye Protection:** Chemical safety glasses with side shields or goggles are required.<sup>[6]</sup>
- **Hand Protection:** Compatible chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves prior to use.<sup>[6]</sup>
- **Skin and Body Protection:** A laboratory coat is mandatory. For larger quantities or when there is a risk of splashing, consider additional protection such as a chemical-resistant apron.<sup>[6]</sup>
- **Respiratory Protection:** If working with the powdered form for extended periods or in a poorly ventilated area, a NIOSH-approved respirator with an appropriate particulate filter is recommended.<sup>[6]</sup>

## Weighing and Handling the Solid Compound

- **Transfer:** Carefully transfer the required amount of **C14 Ceramide** from the storage container to a weighing vessel within a chemical fume hood or a balance enclosure to minimize dust generation.
- **Avoid Inhalation:** Avoid breathing in the dust.<sup>[6]</sup>

- Static Discharge: Take precautionary measures against static discharge.
- Clean-Up: Promptly clean any spills using appropriate methods (see Accidental Release Measures).

## Dissolving the Compound

- Solvent Selection: Use an appropriate solvent as indicated by experimental protocols (e.g., DMF).[\[1\]](#)
- Procedure: Add the solvent to the weighed **C14 Ceramide** slowly to avoid splashing. If necessary, sonicate or gently warm the solution to aid dissolution, ensuring adequate ventilation.
- Container: Use a tightly sealed container for the solution.

## Storage

- Short-term: May be stored at room temperature for short periods.[\[4\]](#)
- Long-term: Store at -20°C under an inert atmosphere for maximum stability.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Incompatibilities: Avoid storage with strong oxidizing agents.[\[6\]](#)

## Emergency and Disposal Plan

### First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[7\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[7\]](#) Remove contaminated clothing.
- Inhalation: Move the exposed person to fresh air at once. If not breathing, give artificial respiration. Get medical attention as soon as possible.[\[7\]](#)[\[8\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[7\]](#)

## Accidental Release Measures

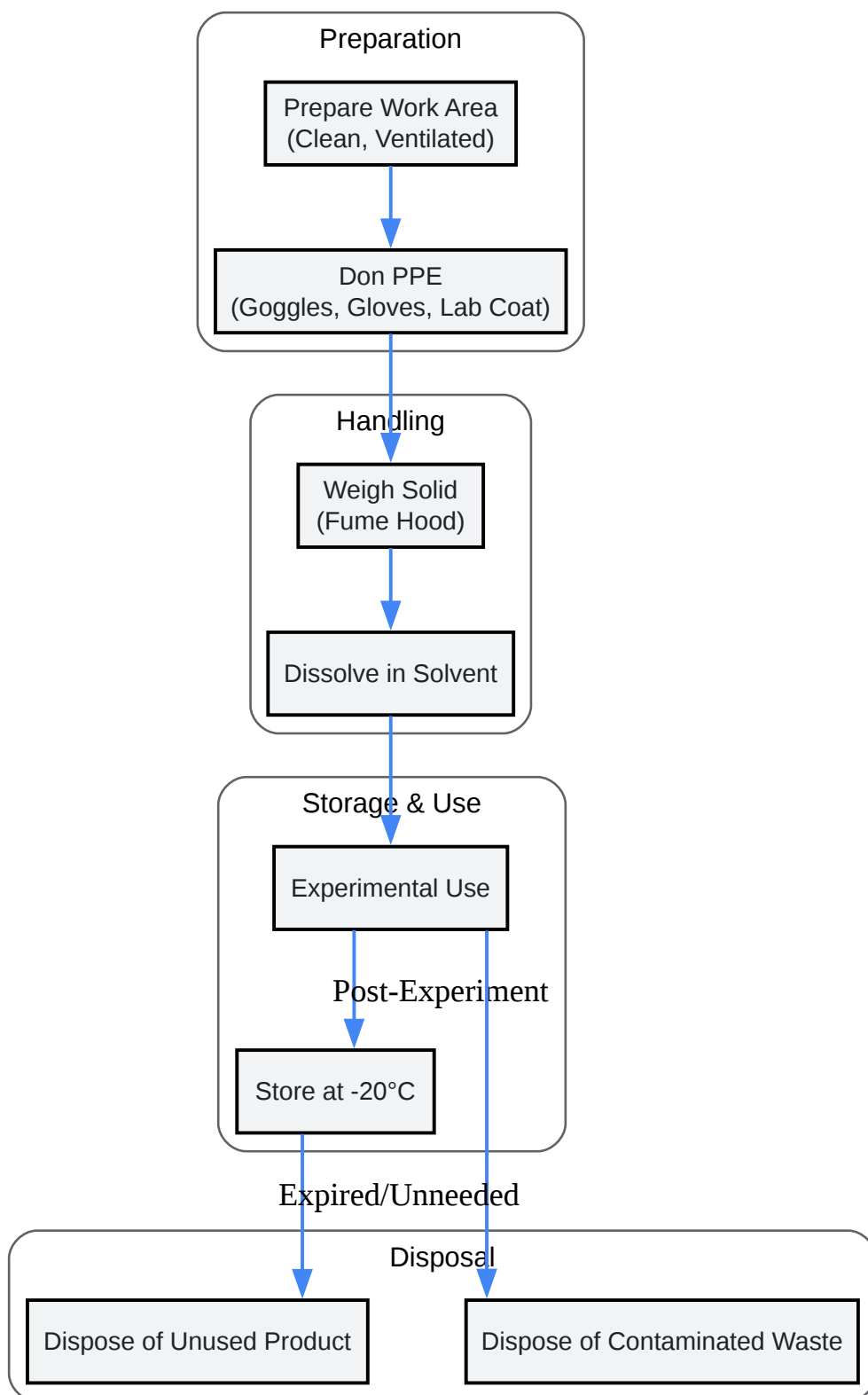
- Isolate the Area: Keep unauthorized personnel away.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Prevent entry into waterways, drains, or confined areas.[\[9\]](#)
- Clean-Up:
  - Solid Spills: Carefully scoop up the material and place it into a suitable, labeled container for disposal. Avoid creating dust.[\[9\]](#)
  - Liquid Spills: Absorb with an inert material (e.g., sand, silica gel) and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

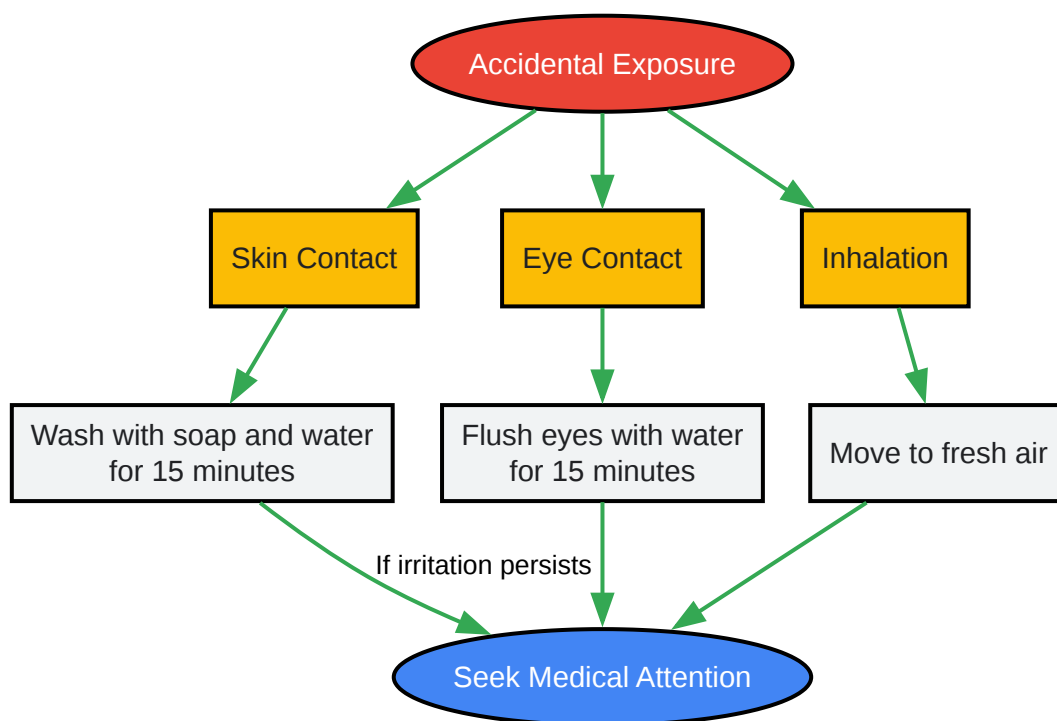
## Disposal Plan

Proper disposal of **C14 Ceramide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of unused **C14 Ceramide** as hazardous waste. Contact your institution's environmental health and safety (EHS) office for specific guidelines.[\[6\]](#)
- Contaminated Materials: Any materials that have come into contact with **C14 Ceramide**, such as pipette tips, gloves, and empty containers, should be considered contaminated and disposed of as hazardous waste.[\[6\]](#)

## Visual Workflow and Emergency Protocols





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